

An In-depth Technical Guide to Ethyl 3-(2-bromophenyl)-3-oxopropanoate

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Compound of Interest

Compound Name: Ethyl 3-(2-bromophenyl)-3-oxopropanoate

Cat. No.: B1273624

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This technical guide provides comprehensive information on the chemical and physical properties of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**, a key intermediate in various synthetic organic chemistry applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

The quantitative data for **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** are summarized in the table below, providing a clear reference for its key physical and chemical characteristics.

Property	Value
Molecular Weight	271.11 g/mol [1][2]
Chemical Formula	C ₁₁ H ₁₁ BrO ₃ [1][2]
Physical Form	Yellow to orange liquid[1]
Density	1.417 g/mL at 25 °C[1]
Refractive Index	n _{20/D} 1.5545[1]
Boiling Point	116 °C at 0.4 Torr[1]
Storage Temperature	Room Temperature

Experimental Protocols

The synthesis of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** can be achieved via a Claisen condensation reaction. This reaction involves the base-mediated condensation of an ester with another carbonyl compound to form a β -keto ester or a β -diketone. In this case, a likely synthetic route involves the crossed Claisen condensation between ethyl 2-bromobenzoate and ethyl acetate.

Synthesis of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** via Crossed Claisen Condensation

Materials:

- Ethyl 2-bromobenzoate
- Ethyl acetate
- Sodium ethoxide (NaOEt)
- Anhydrous ethanol
- Anhydrous diethyl ether
- Hydrochloric acid (HCl), dilute aqueous solution
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Separatory funnel

- Rotary evaporator

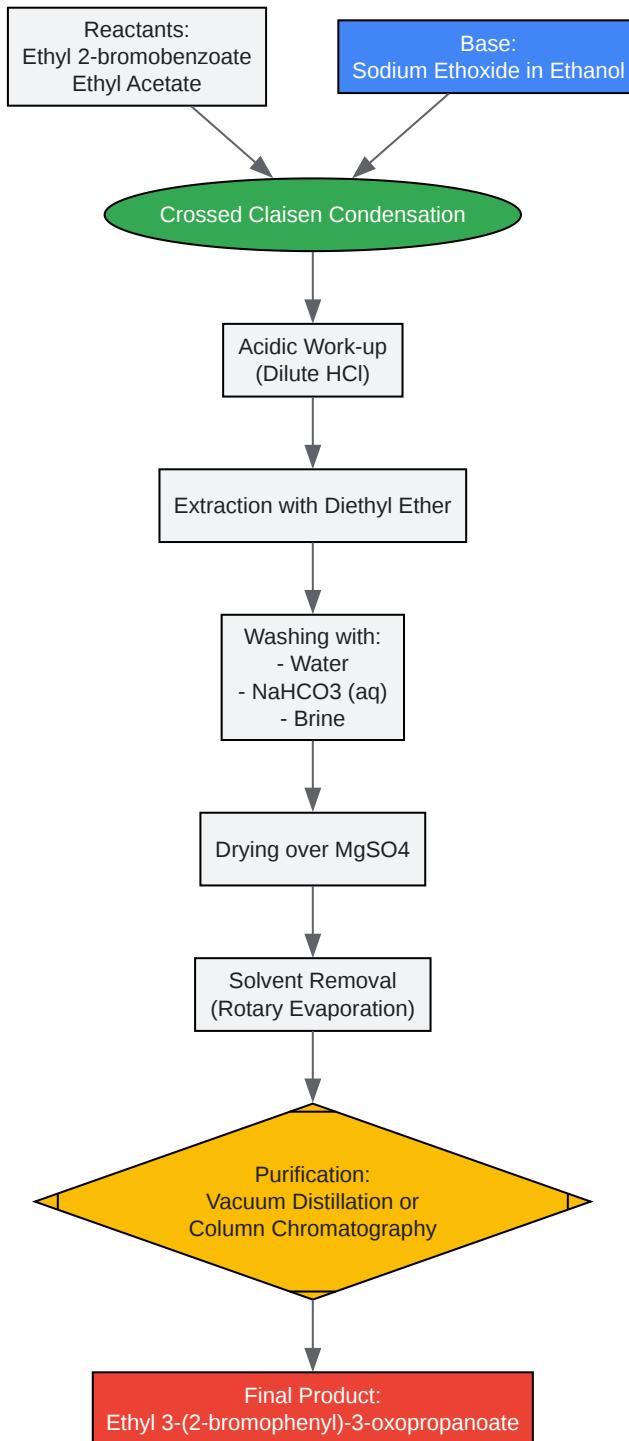
Procedure:

- Reaction Setup: A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel is charged with a solution of sodium ethoxide in anhydrous ethanol. The flask is cooled in an ice bath.
- Addition of Reactants: A solution of ethyl 2-bromobenzoate and a molar excess of ethyl acetate in anhydrous ethanol is prepared. This solution is then added dropwise to the stirred sodium ethoxide solution via the dropping funnel over a period of 30-60 minutes, maintaining the temperature below 10 °C.
- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for 2-4 hours to drive the condensation to completion.
- Work-up: The reaction mixture is cooled to room temperature and then poured into a mixture of ice and dilute hydrochloric acid to neutralize the excess base and protonate the resulting enolate.
- Extraction: The aqueous mixture is transferred to a separatory funnel, and the product is extracted with diethyl ether (3 x 50 mL).
- Washing: The combined organic extracts are washed sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- Drying and Concentration: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**.
- Purification: The crude product can be further purified by vacuum distillation or column chromatography on silica gel.

Visualizing the Synthesis Workflow

The logical workflow for the synthesis of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** via a crossed Claisen condensation is depicted in the following diagram.

Workflow for the Synthesis of Ethyl 3-(2-bromophenyl)-3-oxopropanoate

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References

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- 2. 2020536-43-8|Ethyl 3-(2-bromophenyl)-2-oxopropanoate|BLD Pharm [bldpharm.com]
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